

Personal protective equipment for handling 2-Nitrophenyl butyrate

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Compound of Interest

Compound Name: 2-Nitrophenyl butyrate

Cat. No.: B1199213

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Essential Safety and Handling Guide for 2-Nitrophenyl Butyrate

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **2-Nitrophenyl butyrate**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Chemical Identifier:

- Name: **2-Nitrophenyl butyrate**
- CAS Number: 2487-26-5

Hazard Summary: **2-Nitrophenyl butyrate** is classified as a skin sensitizer and may cause an allergic skin reaction.[1][2][3] It is crucial to avoid all personal contact, including inhalation of any dust, fumes, or vapors.[4]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Nitrophenyl butyrate**. The following table summarizes the required PPE.

PPE Category	Specification
Eye and Face	Tightly fitting safety goggles or a face shield, conforming to EN 166 (EU) or NIOSH (US) standards, should be used.[1][2]
Hand	Chemical-resistant gloves (e.g., disposable nitrile) must be worn.[5] Gloves should be inspected before use and disposed of after contact.[2][5]
Body	A lab coat or chemical-resistant coveralls should be worn.[5][6] Contaminated work clothing should not be allowed out of the workplace.[1][2][3]
Respiratory	If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., ABEK type) is necessary.[1][3]
Footwear	Closed-toe and closed-heel shoes that cover the entire foot are required.[5]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition.[1]

2. Donning PPE:

- Before handling the chemical, put on all required PPE as specified in the table above.

3. Handling the Chemical:

- Avoid the formation of dust and aerosols.[1]
- Avoid breathing any mist, gas, or vapors.[1]
- Prevent contact with skin and eyes.[1]
- Use non-sparking tools if there is a risk of electrostatic discharge.[1]

4. In Case of a Spill:

- Evacuate personnel to a safe area.[1]
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using sand, earth, or other non-combustible absorbent material.[4]
- Collect the spilled material and place it in a suitable, closed container for disposal.[1][4]
- Wash the spill area thoroughly.[4]

5. After Handling:

- Wash hands thoroughly with soap and water after handling the chemical.[2][3]
- Carefully remove and dispose of contaminated gloves.[2]
- Wash any contaminated clothing before reuse.[2][3]

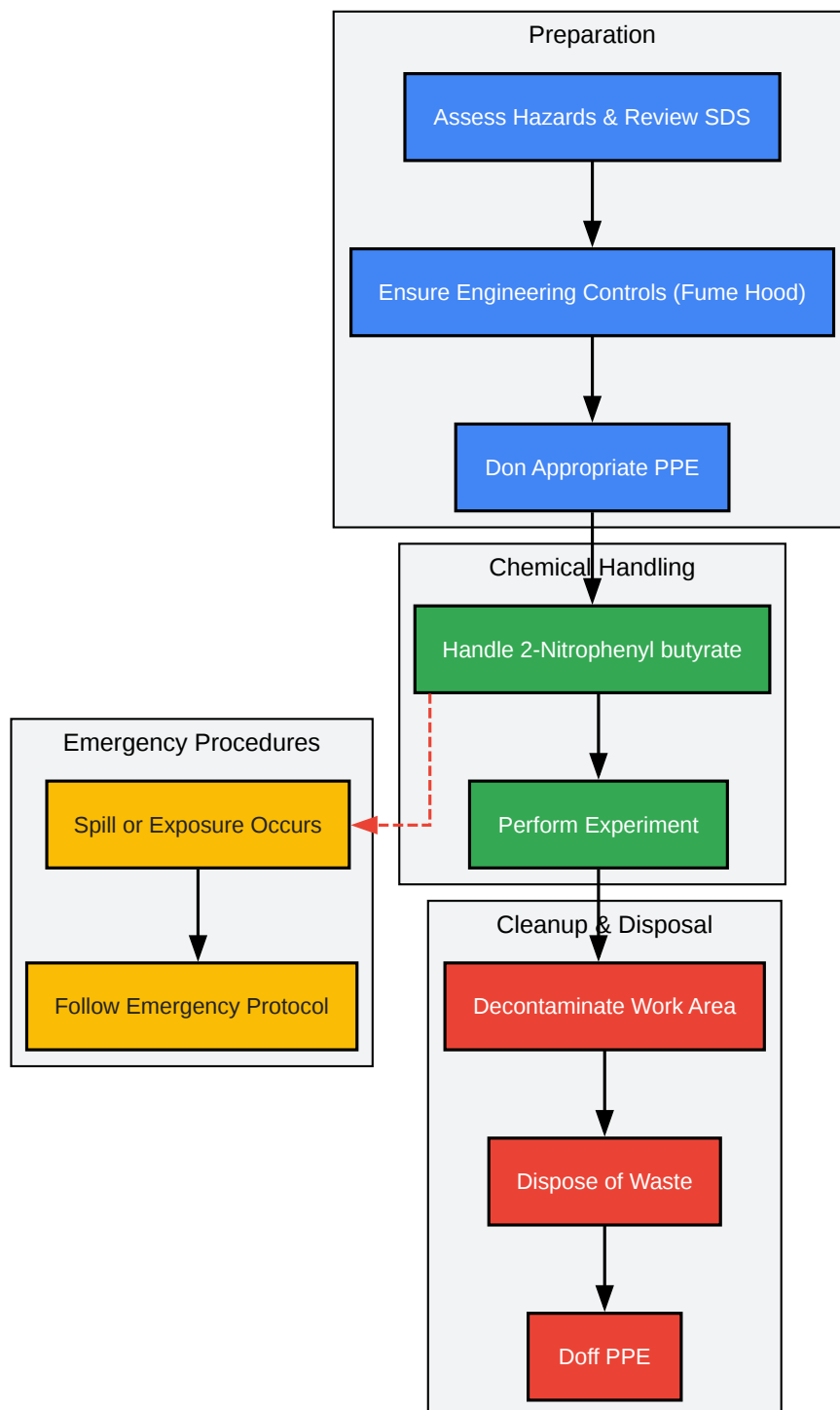
Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations.[4]

- Chemical Waste: Dispose of **2-Nitrophenyl butyrate** and any contaminated materials in a designated hazardous waste container.[1][2][3] The container must be properly labeled.
- Contaminated PPE: Used gloves and disposable lab coats should be placed in a sealed bag and disposed of as hazardous waste.

- Containers: Do not reuse empty containers. Puncture and dispose of them at an authorized landfill or as directed by your institution's safety protocols.[\[4\]](#)

Experimental Workflow



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Caption: Workflow for Safely Handling **2-Nitrophenyl Butyrate**.

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